

Navigating the Safe Handling of Orotic Acid-13C5 Monohydrate: A Comprehensive Guide

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Compound of Interest

Compound Name: Orotic Acid-13C5 Monohydrate

Cat. No.: B1161347

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For Immediate Implementation by Laboratory Personnel

This guide provides essential, actionable safety protocols and logistical plans for the handling and disposal of **Orotic Acid-13C5 Monohydrate**. As Senior Application Scientists, our goal is to empower researchers, scientists, and drug development professionals with the knowledge to manage this compound safely and effectively, ensuring both personal safety and data integrity. The following procedures are designed to be a self-validating system of safety, grounded in established best practices.

Understanding the Compound: Hazard Profile of Orotic Acid-13C5 Monohydrate

Orotic Acid-13C5 Monohydrate is a stable isotope-labeled form of orotic acid, a naturally occurring substance. While the isotopic labeling does not alter its chemical reactivity or toxicity compared to the unlabeled form, it is crucial to handle it with the appropriate precautions due to its classification. The primary hazards associated with this compound are:

- Harmful if swallowed[1][2].

- Causes skin irritation[1][3][4].
- Causes serious eye irritation[1][3][4].
- May cause respiratory irritation[3][4][5].

It is important to note that Orotic Acid is not classified as a carcinogen, mutagen, or reproductive toxicant[3][4].

Core Directive: Personal Protective Equipment (PPE)

A robust PPE strategy is the foundation of safe laboratory practice. The following table outlines the minimum required PPE for handling **Orotic Acid-13C5 Monohydrate**.

PPE Component	Specifications and Rationale
Hand Protection	Nitrile rubber gloves (minimum thickness >0.11 mm) are recommended. They should be tested according to EN 374 standards. The breakthrough time should be greater than 480 minutes[4]. This provides a sufficient barrier against skin contact and irritation.
Eye and Face Protection	Safety goggles with side protection are mandatory to prevent eye contact and serious irritation[4]. A face shield should be used when there is a risk of splashing[6].
Body Protection	A full-length laboratory coat, worn closed with the sleeves rolled down, is required to protect the skin and clothing from contamination[7].
Respiratory Protection	In situations where dust formation is likely, a particulate filter device (EN 143), such as a P2 or N95 respirator, is necessary to prevent respiratory irritation[4][8].

Operational Plan: From Receipt to Disposal

A systematic approach to handling ensures safety at every stage.

Receiving and Storage

Upon receiving **Orotic Acid-13C5 Monohydrate**, inspect the packaging for any damage. If the integrity of the package is compromised, handle it as a potential spill and follow the spill response protocol.

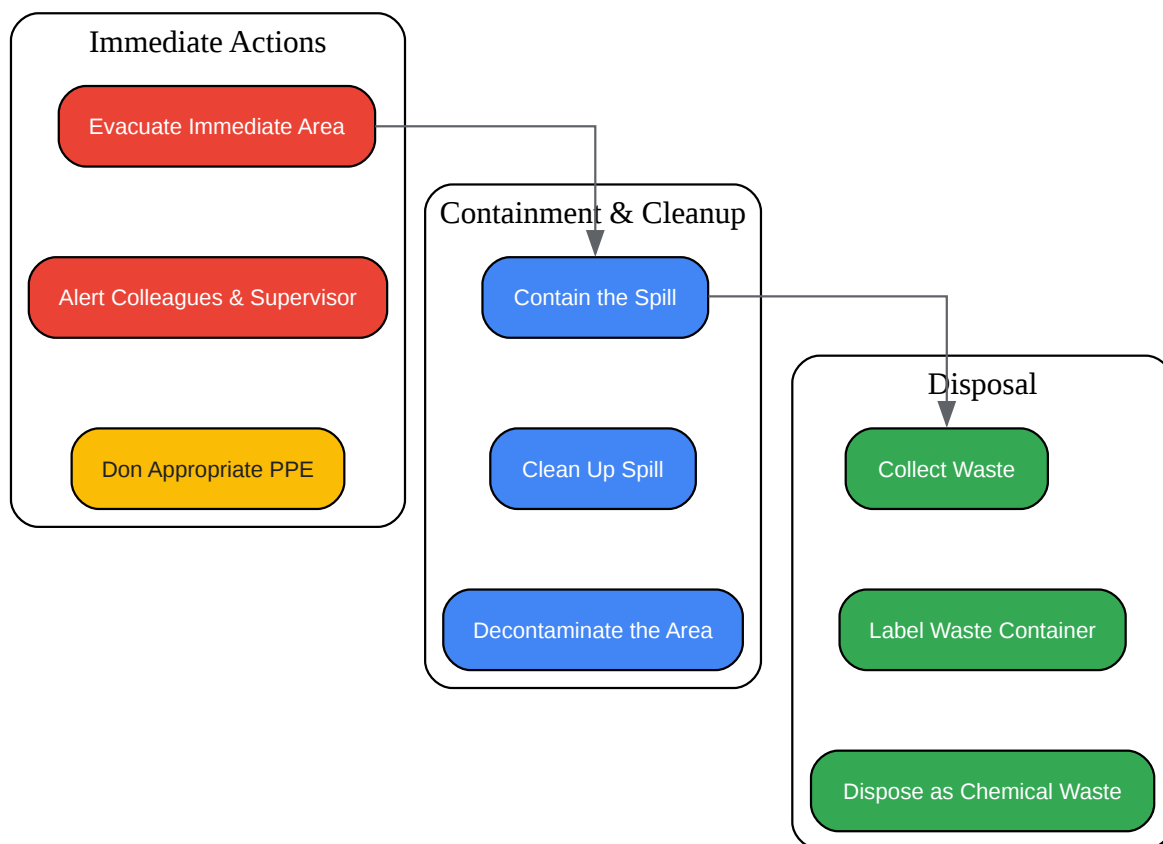
For storage, keep the container tightly closed in a dry, cool, and well-ventilated place[1][9]. Recommended storage temperature is between 2 - 8 °C[10]. It should be stored away from incompatible materials such as strong oxidizing agents, bases, and amines[9].

Handling and Use

- **Ventilation:** Always handle **Orotic Acid-13C5 Monohydrate** in a well-ventilated area. A chemical fume hood is recommended, especially when weighing or transferring the powder[4].
- **Avoid Dust Formation:** Take care to minimize the generation of dust. Use appropriate tools and techniques for handling the solid material[4].
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday[1][4]. Do not eat, drink, or smoke in the laboratory[1].

Spill Management

In the event of a spill, the following workflow should be initiated immediately.



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Sources

- 1. fishersci.com [fishersci.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. astechireland.ie [astechireland.ie]

- [4. carlroth.com](http://4.carlroth.com) [carlroth.com]
- [5. cloudfront.zoro.com](http://5.cloudfront.zoro.com) [cloudfront.zoro.com]
- [6. safety.rochester.edu](http://6.safety.rochester.edu) [safety.rochester.edu]
- [7. ehs.princeton.edu](http://7.ehs.princeton.edu) [ehs.princeton.edu]
- [8. gerpac.eu](http://8.gerpac.eu) [gerpac.eu]
- [9. fishersci.com](http://9.fishersci.com) [fishersci.com]
- [10. chemimpex.com](http://10.chemimpex.com) [chemimpex.com]
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